

# Application Note: Determination of Kinematic Viscosity of Trimethylolpropane Trioleate

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## Compound of Interest

Compound Name: Trimethylolpropane trioleate

Cat. No.: B1311115

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## Introduction

**Trimethylolpropane trioleate** (TMPTO) is a synthetic ester increasingly utilized as a biolubricant base stock in various applications, including fire-resistant hydraulic fluids, metalworking fluids, and engine oils. Its favorable characteristics include high lubricity, a high viscosity index, good thermal stability, and biodegradability. The viscosity of a lubricant is a critical parameter that dictates its performance, influencing film thickness, load-bearing capacity, and fluid friction. Accurate and standardized measurement of viscosity is therefore essential for quality control, formulation development, and ensuring the suitability of TMPTO for specific applications.

This document provides detailed protocols for determining the kinematic viscosity of **trimethylolpropane trioleate** using two standard ASTM methods: ASTM D445 and ASTM D7042. These methods are the industry standards for measuring the kinematic viscosity of transparent and opaque liquids.

## Relevant ASTM Methods

### ASTM D445: Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids

This is the classical and widely referenced method for determining kinematic viscosity. It involves measuring the time for a fixed volume of liquid to flow under gravity through a

calibrated glass capillary viscometer. The kinematic viscosity is then calculated by multiplying the measured flow time by the calibration constant of the viscometer.

## ASTM D7042: Standard Test Method for Dynamic Viscosity and Density of Liquids by Stabinger Viscometer (and the Calculation of Kinematic Viscosity)

This is a more modern and automated method that measures dynamic viscosity and density simultaneously using a Stabinger viscometer. The kinematic viscosity is then automatically calculated from these two parameters. This method offers advantages in terms of speed, sample volume, and reduced solvent usage for cleaning.

### Quantitative Data Summary

The kinematic viscosity of **trimethylolpropane trioleate** is typically measured at 40°C and 100°C to determine its viscosity index (VI), which indicates the effect of temperature on the fluid's viscosity. A higher VI signifies a smaller change in viscosity with temperature.

Property	Typical Value Range	Unit	ASTM Method
Kinematic Viscosity @ 40°C	41 - 55	mm <sup>2</sup> /s (cSt)	D445 / D7042
Kinematic Viscosity @ 100°C	8 - 10	mm <sup>2</sup> /s (cSt)	D445 / D7042
Viscosity Index (VI)	~169 - 183	-	D2270
Density @ 20°C	0.91 - 0.93	g/cm <sup>3</sup>	-

Note: The Viscosity Index is calculated according to ASTM D2270 using the kinematic viscosity values obtained at 40°C and 100°C.

### Experimental Protocols

## Protocol for ASTM D445: Kinematic Viscosity using a Glass Capillary Viscometer

### 4.1.1. Apparatus:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type)
- Constant temperature bath with a stability of  $\pm 0.02^{\circ}\text{C}$
- Temperature measuring device (calibrated thermometer or digital probe)
- Stopwatch with a resolution of 0.1 seconds
- Viscometer holders
- Pipettes and suction bulb
- Solvents for cleaning (e.g., heptane, acetone)
- Filtered, dry air source

### 4.1.2. Procedure:

- Viscometer Selection: Choose a calibrated viscometer where the expected flow time is not less than 200 seconds.
- Sample Preparation: Ensure the **trimethylolpropane trioleate** sample is homogeneous and free of any solid particles or air bubbles. If necessary, filter the sample through a fine-mesh screen.
- Charging the Viscometer:
  - Charge the viscometer with the TMPTO sample in the manner prescribed for the specific viscometer type.
  - Ensure the liquid level is between the filling marks.
- Temperature Equilibration:

- Mount the charged viscometer vertically in the constant temperature bath.
- Allow the viscometer to equilibrate for at least 30 minutes to ensure the sample reaches the test temperature.[1]
- Viscosity Measurement:
  - Using suction, draw the liquid up through the capillary to slightly above the upper timing mark.
  - Release the suction and allow the liquid to flow freely back down the capillary under gravity.
  - Start the stopwatch precisely as the meniscus of the liquid passes the upper timing mark.
  - Stop the stopwatch precisely as the meniscus passes the lower timing mark.
  - Record the flow time to the nearest 0.1 second.
- Repeat Measurement: Perform a second measurement of the flow time. The two flow times should agree within the viscometer's specified repeatability. If they do not, repeat the measurement after thoroughly cleaning and drying the viscometer.
- Calculation: Calculate the kinematic viscosity ( $\nu$ ) in mm<sup>2</sup>/s using the following equation:  $\nu = C \times t$  Where:
  - C is the calibration constant of the viscometer (in mm<sup>2</sup>/s<sup>2</sup>).
  - t is the average flow time (in seconds).
- Cleaning: Thoroughly clean the viscometer between samples by rinsing with appropriate solvents and drying with filtered air.

## Protocol for ASTM D7042: Kinematic Viscosity using a Stabinger Viscometer

### 4.2.1. Apparatus:

- Stabinger Viscometer (e.g., Anton Paar SVM series)
- Syringes for sample injection
- Waste container

#### 4.2.2. Procedure:

- Instrument Setup:
  - Turn on the instrument and allow it to initialize and reach the set measurement temperature (e.g., 40°C or 100°C).
  - Ensure the instrument is properly calibrated according to the manufacturer's instructions.
- Sample Preparation: Ensure the **trimethylolpropane trioleate** sample is homogeneous and free of air bubbles.
- Sample Injection:
  - Draw the TMPTO sample into a clean syringe, avoiding the introduction of air bubbles.
  - Connect the syringe to the sample inlet port of the viscometer.
  - Inject the sample into the measuring cell. The instrument will typically indicate when a sufficient volume has been introduced.
- Measurement:
  - Enter the sample identification information into the instrument's software.
  - Start the measurement sequence. The instrument will automatically measure the dynamic viscosity and density at the set temperature.
  - The instrument's software will then calculate and display the kinematic viscosity.
- Data Recording: Record the kinematic viscosity value.

- **Cleaning:** The instrument will typically have an automated or semi-automated cleaning cycle. Flush the measuring cell with appropriate cleaning solvents as recommended by the manufacturer until it is clean and dry.

## Diagrams

Caption: Workflow for ASTM D445 Viscosity Test.

Caption: Comparison of ASTM D445 and D7042 Methods.

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## References

- 1. ASTM D445 | Anton Paar Wiki [[wiki.anton-paar.com](https://wiki.anton-paar.com)]
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